

Personal protective equipment for handling IDH-C227

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Compound of Interest

Compound Name: IDH-C227

Cat. No.: B1144545

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Essential Safety and Handling Guide for IDH-C227

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the potent and selective IDH1 R132H inhibitor, **IDH-C227**. Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Classification

IDH-C227 is classified with the following hazards. Understanding these risks is the first step in safe handling.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **IDH-C227** to minimize exposure.[\[1\]](#)

Body Part	Equipment	Specification
Eyes	Safety Goggles	With side-shields. [1]
Hands	Protective Gloves	Chemical-resistant.
Body	Protective Clothing	Impervious clothing. [1]
Respiratory	Respirator	A suitable, properly fitted respirator should be used. [1]

Operational Protocol: Handling and Storage

Follow these step-by-step procedures for the safe handling and storage of **IDH-C227**. For a visual representation of this workflow, please refer to the diagram below.

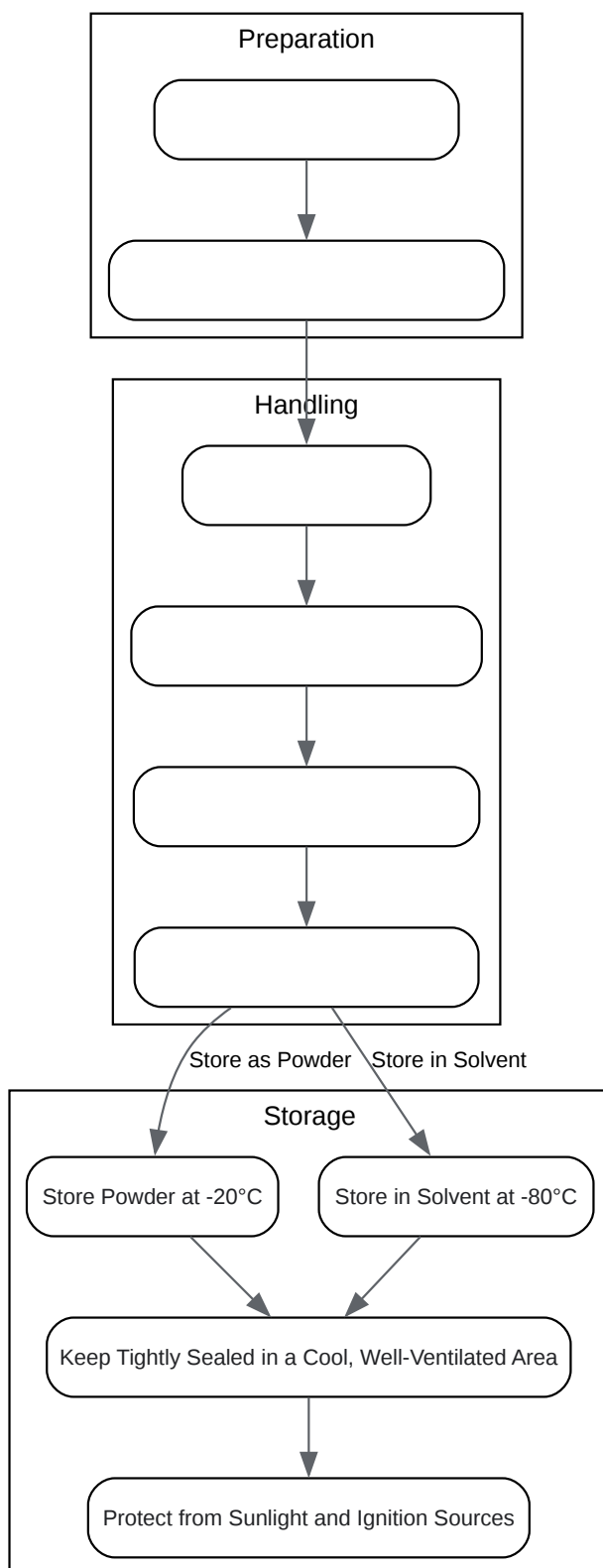
Handling:

- Preparation: Ensure a well-ventilated area, such as a fume hood, is operational.[\[1\]](#) Confirm the availability and accessibility of an eye-wash station and safety shower.[\[1\]](#)
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Handling the Compound:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - Minimize inhalation of any dust or vapors.[\[1\]](#)
 - Prevent contact with eyes and skin.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)

- Post-Handling: Thoroughly wash hands and any exposed skin after handling.[\[1\]](#)

Storage:

- Powder: Store at -20°C in a tightly sealed container within a cool, well-ventilated area.[\[1\]](#)
- In Solvent: Store at -80°C.[\[1\]](#)
- General: Keep away from direct sunlight and sources of ignition.[\[1\]](#)



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Caption: Workflow for Safe Handling and Storage of **IDH-C227**.

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures[1]

Exposure Route	Action
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Separate eyelids to ensure thorough flushing. Call a physician.
Skin Contact	Rinse skin thoroughly with plenty of water. Remove all contaminated clothing and shoes. Call a physician.
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Call a physician.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

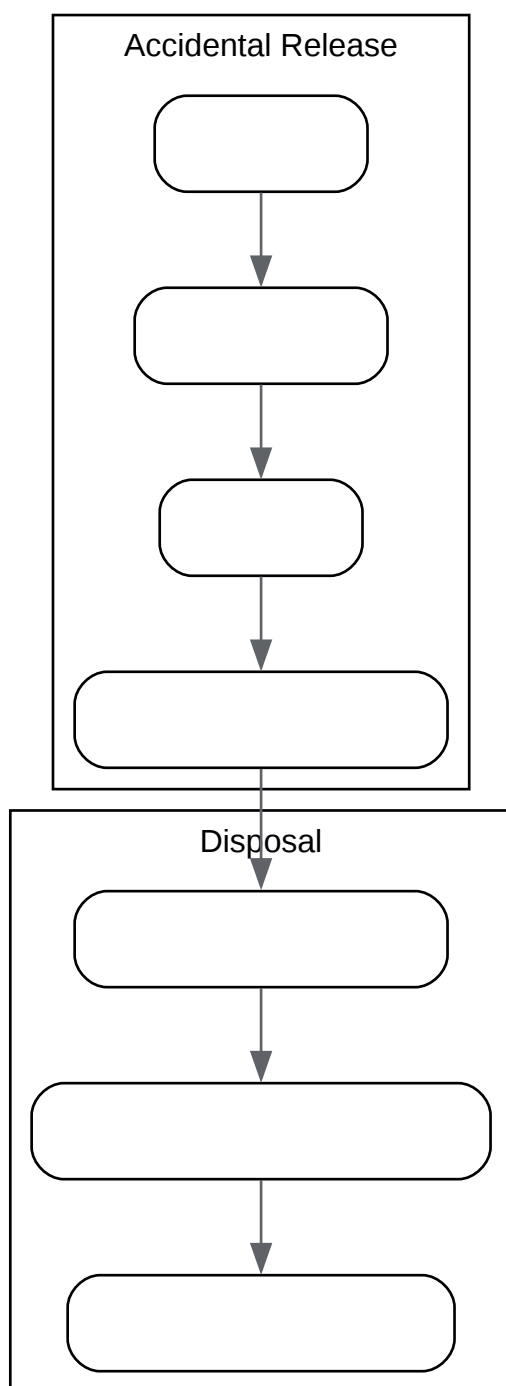
Accidental Release Measures[1]

- Evacuate: Immediately evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation of the spill area.
- Containment:
 - Wear full personal protective equipment.
 - Avoid breathing vapors, mist, or gas.
- Cleanup: Spillage should be collected and placed in a suitable container for disposal.

Disposal Plan

Proper disposal of **IDH-C227** and its containers is crucial to prevent environmental contamination.

- Waste Disposal: Dispose of the contents and the container at an approved waste disposal facility.^[1]
- Environmental Precautions: Avoid release into the environment.^[1] Collect any spillage.^[1]



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Caption: Emergency Spill and Disposal Workflow for **IDH-C227**.

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References

- 1. IDH-C227|1355324-14-9|MSDS [dcchemicals.com]
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